

6-Benzyloxypyridine-3-boronic Acid: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 6-Benzyloxypyridine-3-boronic acid

Cat. No.: B1341736

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Audience: Researchers, scientists, and drug development professionals.

This document provides a comprehensive technical guide on the safe handling, storage, and disposal of **6-Benzyloxypyridine-3-boronic acid** (CAS No: 929250-35-1). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the chemical.

Hazard Identification and Classification

6-Benzyloxypyridine-3-boronic acid is classified as a hazardous substance. The primary risks associated with this compound are irritation to the skin, eyes, and respiratory system.

GHS Classification:

- Skin Irritation (Category 2): H315 - Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Eye Irritation (Category 2/2A): H319 - Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: H335 - May cause respiratory irritation.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Label Elements:

- Pictogram: GHS07 (Exclamation Mark)[\[1\]](#)[\[3\]](#)[\[4\]](#)

- Signal Word:Warning[1][2][4]

While acute toxicity data is largely unavailable, the irritant nature of the compound necessitates careful handling to avoid direct contact and inhalation.[2][3]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **6-Benzyloxypyridine-3-boronic acid** is presented below.

Property	Value	Reference(s)
CAS Number	929250-35-1	[1][4][5][6]
Molecular Formula	C ₁₂ H ₁₂ BNO ₃	[6]
Molecular Weight	229.04 g/mol	[6]
Appearance	White to almost white powder or crystal	[5][7]
Physical State	Solid (at 20°C)	[5]
Melting Point	110 °C	[5]
Purity	Typically ≥95%	[2][4]

Experimental Protocols: Safe Handling and Storage

Strict protocols must be followed when handling and storing **6-Benzyloxypyridine-3-boronic acid** to minimize risk.

Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Handle the compound in a well-ventilated area.[2] The use of a local exhaust ventilation system or a chemical fume hood is strongly recommended to prevent the dispersion of dust.[1]

- Eye Protection: Wear chemical safety goggles or a face shield that complies with approved standards.[1][2]
- Hand Protection: Wear chemically resistant, impervious gloves (e.g., nitrile rubber).[1][2]
- Skin and Body Protection: Wear a laboratory coat or other protective clothing to prevent skin contact.[2]
- Respiratory Protection: If ventilation is inadequate or dust is generated, use a NIOSH-approved particulate respirator. Avoid breathing dust.[2]

Safe Handling Procedures

- Read and understand the Safety Data Sheet (SDS) before use.
- Ensure all engineering controls are operational and appropriate PPE is worn before handling.
- Avoid all direct contact with the substance. Do not touch skin, eyes, or clothing.[1][2]
- Minimize dust generation during handling. Use dry clean-up procedures such as sweeping or vacuuming if spillage occurs.[8]
- Wash hands and any exposed skin thoroughly with soap and water after handling.[1][2]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[2][8]

Storage Conditions

- Container: Keep the container tightly closed and store in the original packaging.[2][8]
- Environment: Store in a cool, dry, and well-ventilated area away from incompatible materials. [2][8] Some suppliers recommend storage in a cool, dark place at temperatures below 15°C, while others specify room temperature.
- Security: For larger quantities, consider storing in a locked cabinet or a bunded area to prevent unauthorized access and environmental release.[2][8]

- Incompatibilities: Avoid contact with strong oxidizing agents.[3]

Reactivity and Stability

- Chemical Stability: The compound is stable under recommended storage conditions.[3]
- Reactivity: Boronic acids are versatile intermediates in organic synthesis, notably in Suzuki-Miyaura cross-coupling reactions.[9] While generally stable, they can be reactive under specific chemical conditions.
- Hazardous Reactions: No hazardous reactions are expected under normal storage and handling.[3]
- Incompatible Materials: Strong oxidizing agents.[3]
- Hazardous Decomposition Products: In the event of a fire, may emit corrosive fumes.[8]

First Aid and Emergency Procedures

Immediate action is required in case of exposure.

Exposure Route	First Aid Protocol	Reference(s)
Inhalation	Move the person to fresh air. Keep them comfortable for breathing. If feeling unwell, seek medical attention.	[1] [2]
Skin Contact	Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice. Wash clothing before reuse.	[1] [2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, seek immediate medical attention.	[1] [2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[1] [2]

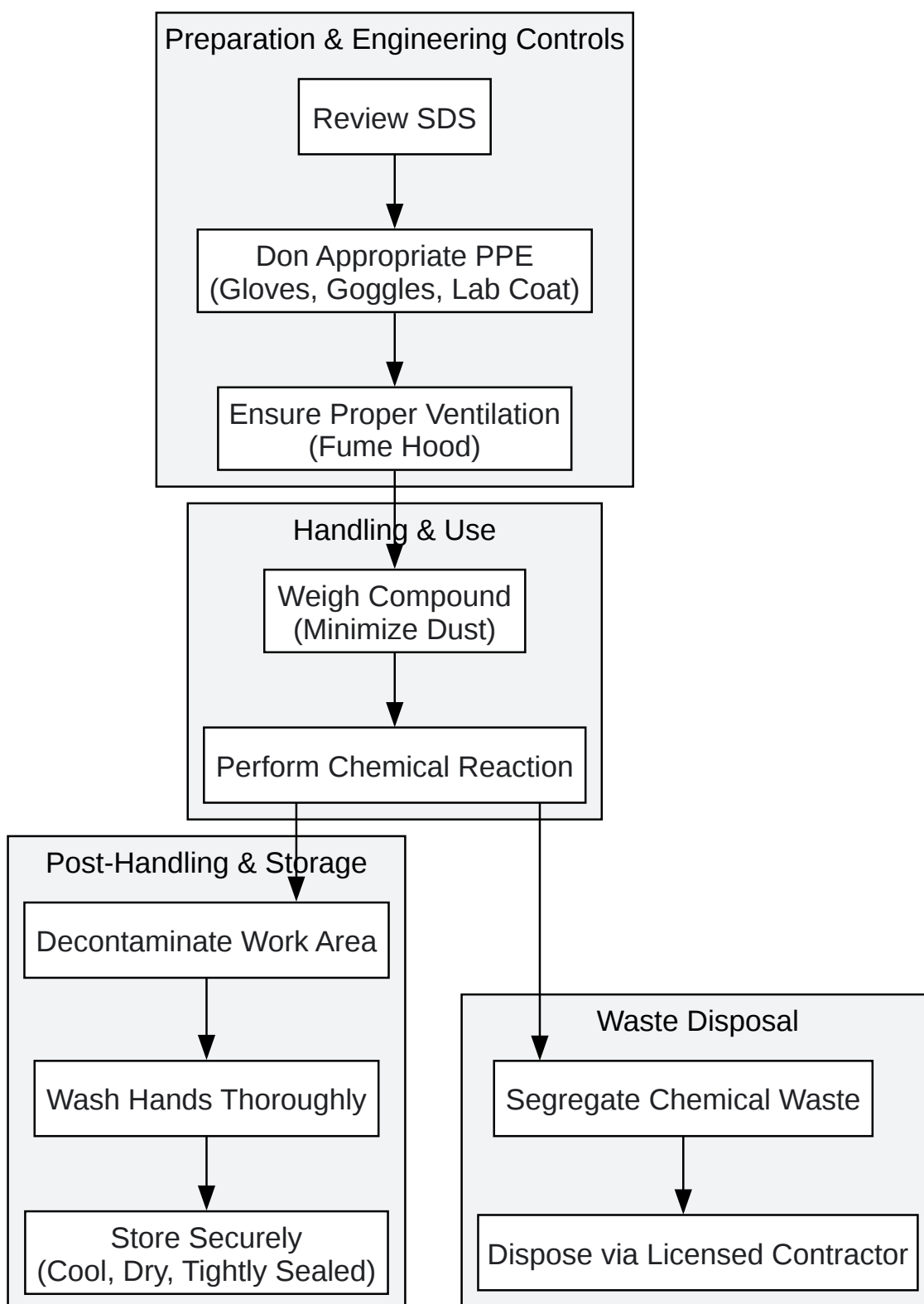
Fire-Fighting Measures:

- The substance is non-combustible.[\[8\]](#)
- Use extinguishing media appropriate for the surrounding fire.
- Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with potentially corrosive fumes.[\[8\]](#)

Waste Disposal

Disposal of **6-Benzylloxypyridine-3-boronic acid** and its containers must be carried out in accordance with local, state, and federal regulations. Entrust disposal to a licensed waste disposal company.^[1] Do not allow the product to enter drains or waterways.^{[1][2]}

Diagrams



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Caption: Workflow for the safe handling of **6-Benzylloxypyridine-3-boronic acid**.

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